

furfuryl mercaptan sensitization and safety

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Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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Chemical Identification and Properties

Property	Specification
CAS Registry Number	98-02-2 [1] [2]
Systematic Name	2-Furanmethanethiol [1] [2]
Other Common Names	Furfuryl mercaptan, 2-Furfurylthiol [2]
Empirical Formula	C5H6OS [2]
Molar Mass	114.17 g/mol [2]
Appearance	Colorless oily liquid [2]
Boiling Point	155-160 °C (at 759 mm Hg) [3] [2]
Water Solubility	0.5 g/L [2]

Hazard Information and Safe Handling

The table below summarizes the GHS hazard classification for **furfuryl mercaptan** [2].

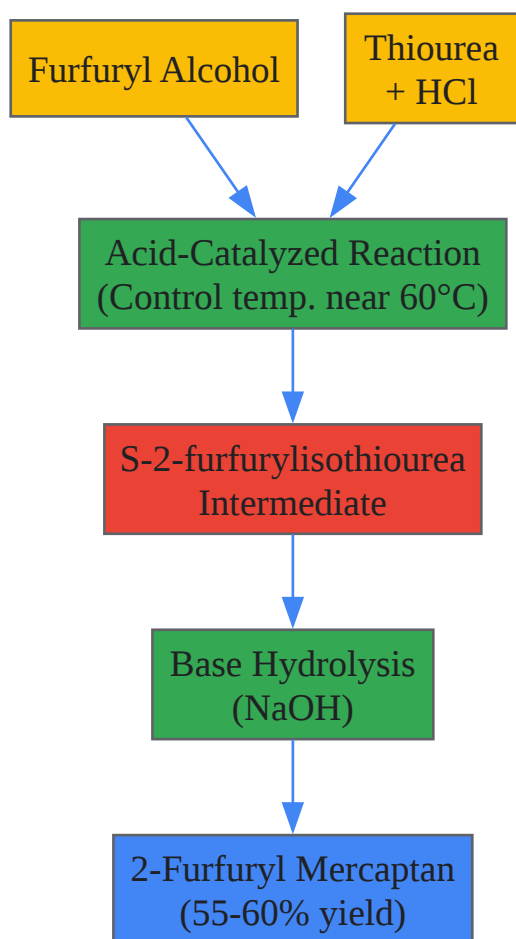
Hazard Class	GHS Code & Hazard Statement
Flammable Liquids	H226: Flammable liquid and vapor
Acute Toxicity (Oral)	H302: Harmful if swallowed
Acute Toxicity (Dermal)	H312: Harmful in contact with skin
Serious Eye Damage/Irritation	H319: Causes serious eye irritation
Acute Toxicity (Inhalation)	H331: Toxic if inhaled
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation

Key Handling Precautions:

- **Odor and Health Effects:** The odor is extremely disagreeable, and the substance in high concentration can cause headaches. An **effective fume hood is absolutely essential** for any work with this compound [3].
- **Storage:** Store as a flammable liquid in a well-ventilated, cool area away from oxidizers.

Synthesis and Stability

Synthesis Protocol A common synthesis method involves the acid-catalyzed reaction of furfuryl alcohol with thiourea [3] [2]. The workflow is as follows:

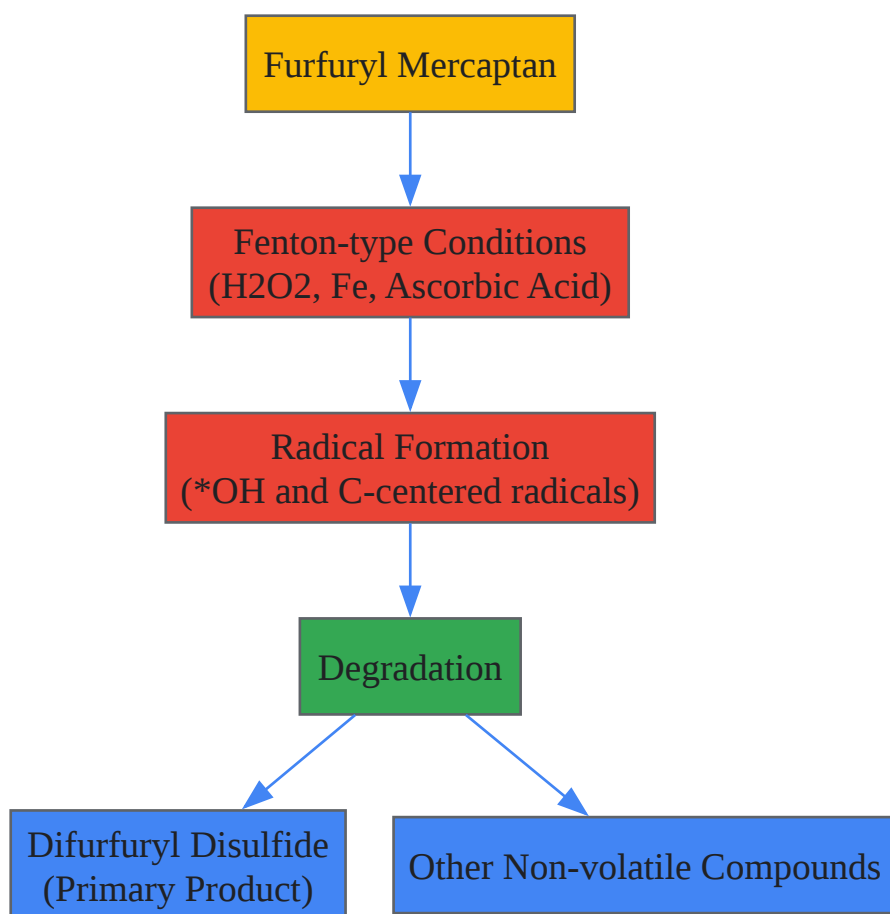


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Critical Note on Synthesis: Temperatures above 60°C and supplementary refluxing should be avoided because the sensitive furan ring is easily destroyed under these conditions [3].

Stability and Degradation Furfuryl mercaptan is a reactive molecule and its stability is a key consideration for experiments.

- **Susceptibility to Degradation:** It reacts readily under **Fenton-type reaction conditions** (involving hydrogen peroxide and iron), with studies showing up to 90% degradation within 1 hour at 37°C [4]. Losses are lower at room temperature (22°C) or when reaction reagents are omitted [4].
- **Primary Degradation Product:** The major volatile product of its degradation is **difurfuryl disulfide**, a dimer of **furfuryl mercaptan** [4].
- **Radical Formation:** Its degradation involves the formation of hydroxyl and carbon-centered radicals [4]. The diagram below illustrates the general degradation pathway.



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Frequently Asked Questions (FAQs)

Q: What is the primary commercial use of furfuryl mercaptan? A: It is a key flavor compound, best known as the principal odor component of roasting and brewing coffee. On dilution, it has an agreeable, coffee-like, caramelic-burnt, sweet aroma [2].

Q: How should I store furfuryl mercaptan in my lab? A: It should be stored as a flammable liquid in a cool, well-ventilated area, and kept away from oxidizers and strong acids [1] [2].

Q: Is the synthesized product pure enough for use? A: According to the procedure in *Organic Syntheses*, the product obtained after steam distillation and drying is of a high degree of purity and can be used without further distillation. If needed, it can be distilled without decomposition in a nitrogen atmosphere [3].

Guidance for Further Research

The search results lack specific data on **sensitization** (its potential as a skin sensitizer). To build a more complete safety profile, I suggest you:

- **Consult Official Safety Sheets:** Search for a current Safety Data Sheet (SDS) from a major chemical supplier using the CAS Number 98-02-2.
- **Refine Your Search:** Use more specific terms like "**furfuryl mercaptan** skin sensitization" or "**furfuryl mercaptan** toxicological profile" in specialized databases such as PubMed or TOXNET.

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References

1. , 98-02-2 furfuryl mercaptan [thegoodscentcompany.com]
2. 2-Furfurylthiol - American Chemical Society [acs.org]
3. Organic Syntheses Procedure [orgsyn.org]
4. Degradation of the coffee flavor compound furfuryl in... mercaptan [pubmed.ncbi.nlm.nih.gov]

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